

Spectroscopic data of 4'-Methylpropiophenone (NMR, IR, MS)

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Compound of Interest

Compound Name: 4'-Methylpropiophenone

Cat. No.: B145568

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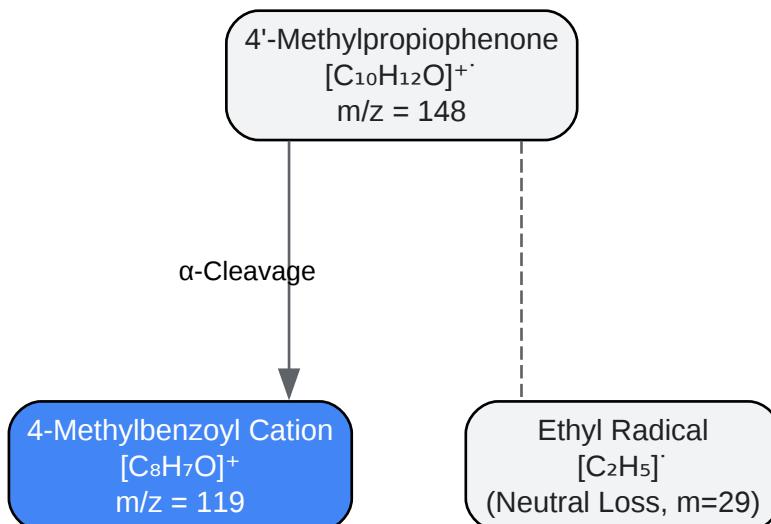
An In-Depth Technical Guide to the Spectroscopic Characterization of **4'-Methylpropiophenone**

Introduction

4'-Methylpropiophenone (CAS 5337-93-9), an aromatic ketone, serves as a crucial intermediate in the synthesis of various pharmaceutical compounds and organic molecules.^[1] Structurally, it is a derivative of propiophenone with a methyl group at the para-position (C4) of the phenyl ring.^[2] Accurate structural elucidation and purity assessment are paramount in its application, necessitating a multi-faceted analytical approach. This guide provides a detailed examination of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—used to characterize **4'-Methylpropiophenone**. As a senior application scientist, this document synthesizes foundational principles with practical, field-proven insights to offer a self-validating framework for its analysis.

Molecular Structure and Analytical Framework

The unequivocal identification of **4'-Methylpropiophenone** relies on the synergistic interpretation of data from different spectroscopic methods. Each technique probes distinct molecular features, and together, they provide a comprehensive structural fingerprint. The molecular structure, with atoms systematically labeled for spectroscopic assignment, is presented below.



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Sources

- 1. 4'-Methylpropiophenone | 5337-93-9 [chemicalbook.com]
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